

# 1-(3-Methylphenyl)ethanamine molecular weight and formula

Author: BenchChem Technical Support Team. Date: January 2026

## Compound of Interest

Compound Name: 1-(3-Methylphenyl)ethanamine

Cat. No.: B1308325

[Get Quote](#)

## Technical Data Sheet: 1-(3-Methylphenyl)ethanamine

For Researchers, Scientists, and Drug Development Professionals

This document provides essential physicochemical data for **1-(3-Methylphenyl)ethanamine**, a key chemical intermediate in various research and development applications. The information is presented to support laboratory and developmental workflows.

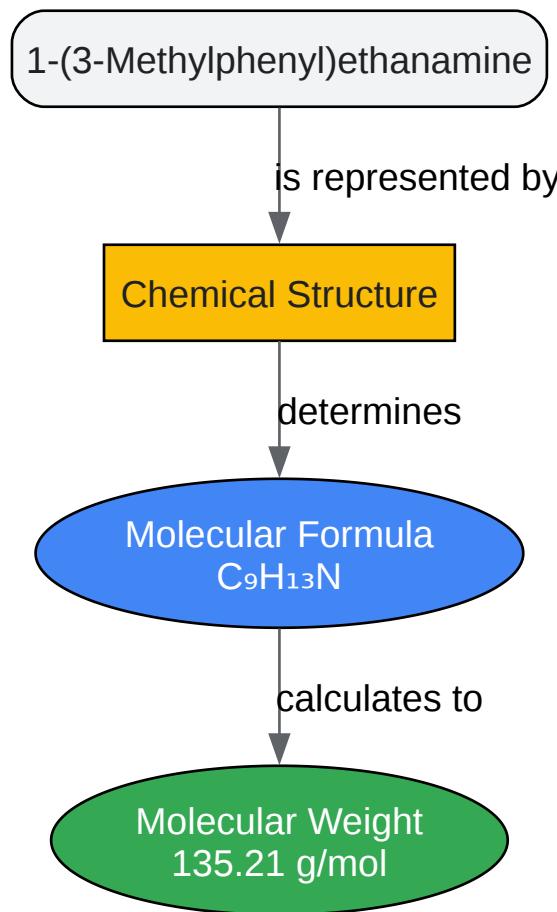
## Core Physicochemical Properties

The fundamental molecular properties of **1-(3-Methylphenyl)ethanamine** have been computationally determined and are summarized below. These values are critical for stoichiometric calculations, analytical method development, and chemical structure elucidation.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>13</sub> N	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	135.21 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>

## Structural and Identification Data

The identity of **1-(3-Methylphenyl)ethanamine** is defined by its chemical structure, from which its molecular formula and weight are derived. The logical relationship between these identifiers is illustrated in the following diagram.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1-(3-Methylphenyl)ethanamine | C<sub>9</sub>H<sub>13</sub>N | CID 4027798 - PubChem  
[pubchem.ncbi.nlm.nih.gov]

- 2. 70138-19-1 Cas No. | 1-(3-Methylphenyl)ethanamine | Matrix Scientific [matrixscientific.com]
- To cite this document: BenchChem. [1-(3-Methylphenyl)ethanamine molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1308325#1-3-methylphenyl-ethanamine-molecular-weight-and-formula]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)